

Carbomer 980: A Deep Dive into its Chemical Structure and Synthesis

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Compound of Interest

Compound Name: Carbomer 980

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Carbomer 980 is a high molecular weight polymer of acrylic acid, renowned for its exceptional thickening, suspending, and stabilizing capabilities in a wide range of pharmaceutical and cosmetic formulations.[1][2][3] Classified as a cross-linked polyacrylate polymer, it is supplied as a white, fluffy, and hygroscopic powder with a slightly acetic odor.[1][4][5] This technical guide provides an in-depth exploration of the chemical structure and synthesis of **Carbomer 980**, complete with quantitative data, experimental protocols, and process visualizations.

Chemical Structure

Carbomer 980 is fundamentally a polyacrylic acid, cross-linked to form a complex, three-dimensional network.[6][7] The primary monomer unit is acrylic acid, which polymerizes to form long chains.[8][9] These chains are then chemically bonded to each other by a cross-linking agent. For **Carbomer 980**, the cross-linkers are typically polyalkenyl polyethers, such as allyl ethers of pentaerythritol or allyl sucrose.[8][10][11] The "980" designation is indicative of the polymer's specific molecular weight and composition.[12]

The cross-linking is crucial to the functionality of **Carbomer 980**. In its dry, powdered form, the polymer chains are tightly coiled.[13][14] Upon dispersion in a polar solvent like water, these chains begin to hydrate and partially uncoil.[15] The key to its potent thickening ability lies in the neutralization of the carboxylic acid groups along the polymer backbone. When a base, such as triethanolamine (TEA) or sodium hydroxide (NaOH), is added, the acidic protons are removed, resulting in negatively charged carboxylate groups.[1][14] The mutual repulsion of

these negative charges causes the polymer chains to uncoil and expand significantly, entrapping solvent molecules and dramatically increasing the viscosity of the solution to form a gel.[14][16][17] The ideal viscosity is typically achieved within a pH range of 5.0 to 10.0.[17][18]

Synthesis of Carbomer 980

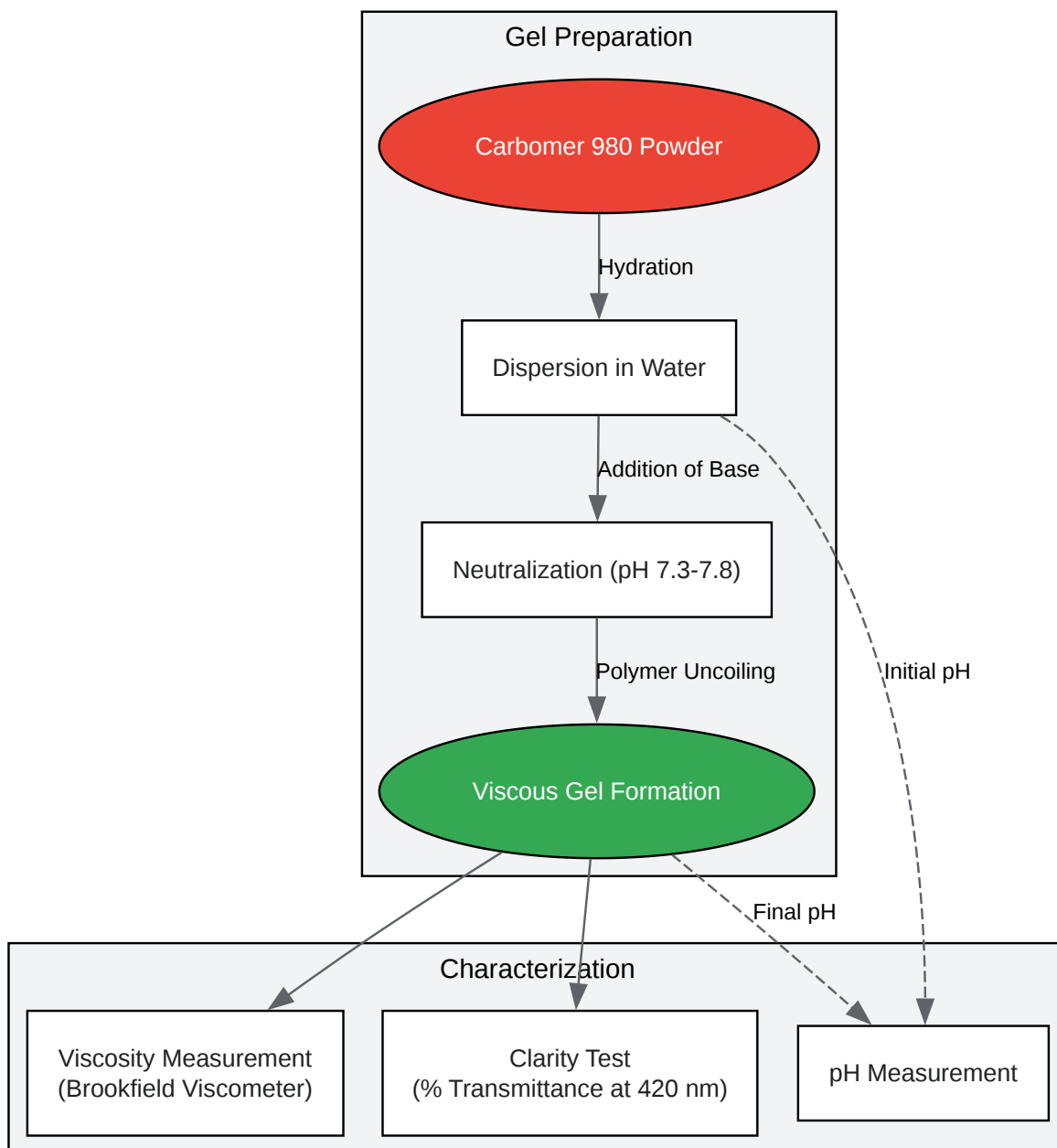
The industrial synthesis of **Carbomer 980** is achieved through precipitation polymerization.[6][19] This method is characterized by the solubility of the monomers and initiator in the reaction solvent, while the resulting polymer is insoluble and precipitates out of the reaction medium.[19] For **Carbomer 980**, a toxicologically preferred co-solvent system of ethyl acetate and cyclohexane is used, which distinguishes it from older carbomers like Carbomer 940 that were synthesized using benzene.[16][20][21]

The synthesis can be broken down into the following key stages:

- **Reactant Preparation:** Acrylic acid (the monomer), a cross-linking agent (e.g., pentaerythritol allyl ether), and a free-radical initiator (e.g., a peroxide such as di(2-ethylhexyl) peroxydicarbonate) are dissolved in the ethyl acetate and cyclohexane co-solvent system.[9][19][22] A stabilizer may also be included in the mixture.[22]
- **Polymerization:** The mixture is heated, typically to around 50°C, under an inert nitrogen atmosphere to initiate the polymerization reaction.[9][19] The initiator generates free radicals, which attack the double bonds of the acrylic acid monomers, starting the formation of polymer chains. The cross-linking agent, which contains multiple reactive sites, is incorporated into the growing chains, creating a three-dimensional network.
- **Precipitation and Slurry Formation:** As the polymerization progresses, the high molecular weight, cross-linked **Carbomer 980** becomes insoluble in the organic solvent and precipitates out, forming a slurry of fine polymer particles.[9][19]
- **Separation and Drying:** Once the reaction is complete, the precipitated **Carbomer 980** is separated from the solvent slurry.[19]
- **Finishing:** The polymer is then thoroughly dried to remove any residual solvents, resulting in the final, fine white powder.[19]

Below is a diagram illustrating the synthesis workflow of **Carbomer 980**.





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